

CAY10505 Technical Support Center: Long-Term Storage and Handling

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Compound of Interest		
Compound Name:	CAY10505	
Cat. No.:	B1684643	Get Quote

This guide provides researchers, scientists, and drug development professionals with detailed information on the long-term storage conditions for **CAY10505**, a potent and selective PI3Ky inhibitor.

Frequently Asked Questions (FAQs) and Troubleshooting

Q1: What are the recommended long-term storage conditions for **CAY10505** as a solid?

A1: For long-term storage, **CAY10505** should be stored as a solid (lyophilized powder) at -20°C.[1][2] It is also recommended to keep it in a dry and dark place.[1] For short-term storage, 0-4°C is acceptable for days to weeks.[1]

Q2: How should I store **CAY10505** once it is in solution?

A2: Stock solutions of **CAY10505** should be stored at -20°C for long-term storage (months).[1] For short-term storage (days to weeks), they can be kept at 0-4°C.[1] **CAY10505** is soluble in DMSO.[1][3]

Q3: What is the expected shelf-life of **CAY10505**?

A3: If stored properly as a solid at -20°C, **CAY10505** is stable for at least two to four years.[1][3] One supplier indicates a stability of \geq 4 years, while another suggests >2 years.[1][3]



Q4: My CAY10505 was shipped at room temperature. Is it still viable?

A4: Yes. **CAY10505** is considered stable enough for a few weeks during ordinary shipping and time spent in customs at ambient temperatures.[1] Upon receipt, you should immediately store it at the recommended long-term storage temperature of -20°C.

Q5: I have noticed slight variations in storage recommendations between different suppliers. What should I do?

A5: It is always best to adhere to the storage conditions provided on the product's certificate of analysis or datasheet that was supplied with your specific batch of **CAY10505**. While general recommendations are consistent (-20°C for long-term), batch-specific information is the most accurate.

Q6: How can I assess the stability of my **CAY10505** after long-term storage?

A6: To verify the stability and purity of your compound, you can perform analytical tests such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). You would compare the results of your stored sample against a freshly prepared sample or a reference standard. A "significant change" is defined as the failure to meet its specification.[4]

Summary of Storage Conditions

Form	Storage Duration	Temperature	Additional Conditions
Solid (Lyophilized)	Short-term (days to weeks)	0 - 4°C	Dry and dark[1]
Long-term (months to years)	-20°C	Dry and dark[1]	
Stock Solution (in DMSO)	Short-term (days to weeks)	0 - 4°C	
Long-term (months)	-20°C		-



Experimental Protocols

Protocol: Stability Assessment of CAY10505 using LC-MS

This protocol outlines a general procedure to assess the stability of **CAY10505** after long-term storage.

Objective: To determine the purity and identify potential degradation products of a **CAY10505** sample that has been stored for an extended period.

Materials:

- Stored CAY10505 sample
- Reference standard of **CAY10505** (freshly acquired or properly stored)
- DMSO (HPLC grade)
- Mobile phase solvents (e.g., acetonitrile, water with formic acid, HPLC grade)
- LC-MS system

Methodology:

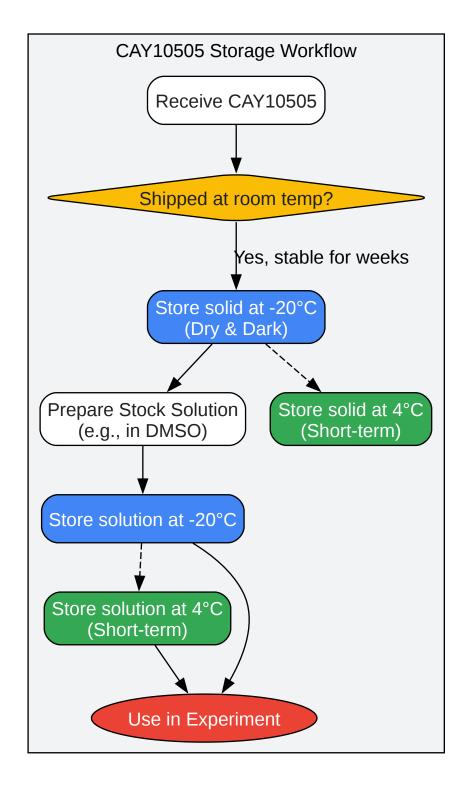
- Sample Preparation:
 - Accurately weigh and dissolve the stored CAY10505 and the reference standard in DMSO to prepare stock solutions of a known concentration (e.g., 10 mM).
 - \circ Further dilute the stock solutions with the mobile phase to a working concentration suitable for your LC-MS system (e.g., 1 μ M).
- LC-MS Analysis:
 - Equilibrate the LC-MS system with the appropriate mobile phase.



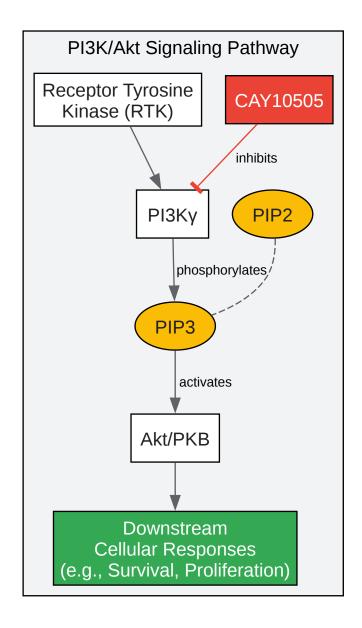
- Inject the reference standard solution to establish the retention time and the mass-tocharge ratio (m/z) of intact CAY10505 (Molecular Weight: 289.28 g/mol).[1]
- Inject the stored CAY10505 sample solution.
- Run a gradient elution to separate CAY10505 from any potential degradation products.
- Data Analysis:
 - Compare the chromatograms of the stored sample and the reference standard.
 - Check for a decrease in the peak area of the parent compound in the stored sample compared to the reference.
 - Look for the appearance of new peaks in the chromatogram of the stored sample, which may indicate degradation products.
 - Analyze the mass spectra of any new peaks to identify the molecular weights of potential degradation products.

Visualizations









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